

# how to handle and store 2-Amino-N-isopropylacetamide safely

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## Compound of Interest

Compound Name: 2-Amino-N-isopropylacetamide

Cat. No.: B117494

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## Technical Support Center: 2-Amino-N-isopropylacetamide

This guide provides essential safety information, handling protocols, and storage requirements for **2-Amino-N-isopropylacetamide** and its hydrochloride salt. It is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Amino-N-isopropylacetamide**?

A1: **2-Amino-N-isopropylacetamide** is considered hazardous. The primary hazards include:

- Skin irritation[1]
- Serious eye irritation[1]
- May cause respiratory irritation[1][2]
- Some sources also indicate it can be toxic if swallowed, in contact with skin, or if inhaled, and may cause severe skin burns and eye damage.[2]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Appropriate PPE is crucial to ensure safety. Always wear:

- Protective gloves: Inspect gloves prior to use and use proper removal techniques.[\[1\]](#)[\[2\]](#)
- Eye/face protection: Tightly fitting safety goggles or a face shield (8-inch minimum) are recommended.[\[1\]](#)[\[2\]](#)
- Protective clothing: Wear suitable protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory protection: If ventilation is inadequate or if you are handling fine powders that may become airborne, use a NIOSH (US) or EN 166 (EU) approved respirator.[\[2\]](#)

Q3: What are the proper storage conditions for **2-Amino-N-isopropylacetamide**?

A3: Store the compound in a tightly-closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#) Keep it away from incompatible substances and sources of ignition.[\[1\]](#)[\[2\]](#) For long-term storage, a cool, dry place is recommended.[\[1\]](#) Some suppliers suggest storing it under an inert atmosphere at room temperature.[\[4\]](#)[\[5\]](#)

Q4: What should I do in case of accidental exposure?

A4: Immediate action is necessary in case of exposure:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[1\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)
- If inhaled: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor/physician.[\[2\]](#)

Q5: How should I dispose of **2-Amino-N-isopropylacetamide** waste?

A5: Dispose of contents and container to an approved waste disposal plant.<sup>[1]</sup> Consult local, state, and federal regulations for proper disposal procedures. Do not let the product enter drains.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Caking or clumping of the solid material	Improper storage (exposure to moisture)	Ensure the container is tightly sealed and stored in a cool, dry place. <sup>[1]</sup> If caking is minor, the product may still be usable, but re-testing for purity is recommended.
Irritation to skin or respiratory tract during handling	Inadequate PPE or ventilation	Always handle the compound in a well-ventilated area or under a chemical fume hood. <sup>[1][6]</sup> Ensure you are wearing the correct PPE, including gloves, eye protection, and respiratory protection if necessary. <sup>[1][2]</sup>
Spill of the compound	Accidental mishandling	For minor spills, prevent further leakage if safe to do so. Vacuum, sweep up, or absorb with an inert material and place it into a suitable disposal container. <sup>[1]</sup> For major spills, evacuate the area and follow emergency procedures.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H12N2O	[7][8]
Molecular Weight	116.16 g/mol	[8]
Molecular Formula (Hydrochloride Salt)	C5H13ClN2O	[3]
Molecular Weight (Hydrochloride Salt)	152.62 g/mol	[3]
Appearance	White to off-white solid	[3]
Storage Temperature	Room temperature, keep dry and cool	[3]

Note: Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) are not available for this compound.[1]

## Experimental Protocols

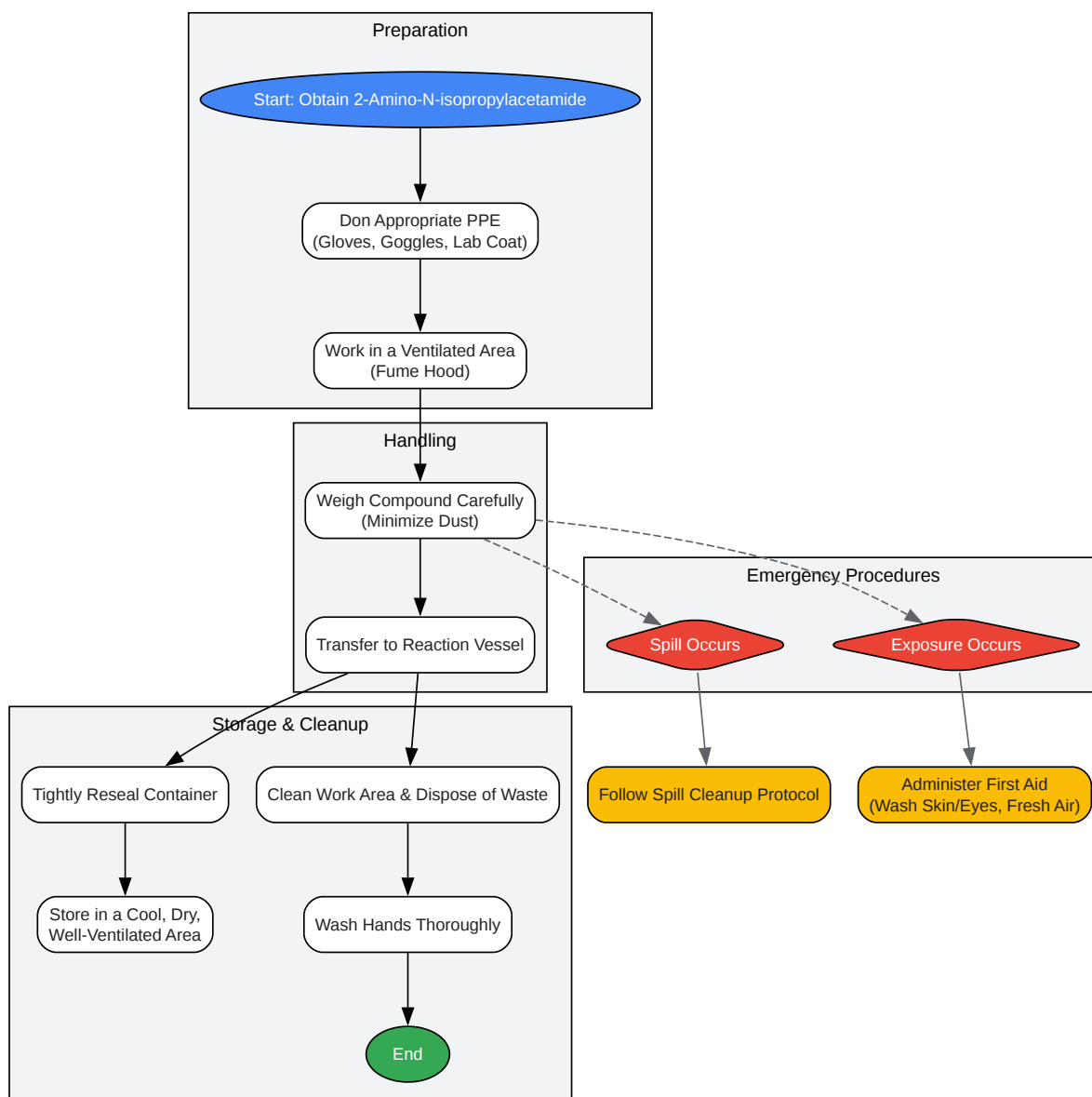
### General Protocol for Handling Solid 2-Amino-N-isopropylacetamide

This protocol outlines the general steps for safely handling **2-Amino-N-isopropylacetamide** powder in a laboratory setting.

- Preparation:
  - Ensure the work area is clean and uncluttered.
  - Work in a well-ventilated area, preferably within a chemical fume hood.[6]
  - Don the appropriate PPE: lab coat, safety goggles, and chemical-resistant gloves.[1][2]
  - Have an eyewash station and safety shower readily accessible.[1]
- Weighing and Dispensing:

- Before opening, allow the container to reach room temperature to prevent moisture condensation.
- Carefully open the container, avoiding the creation of dust.
- Use a clean spatula to dispense the required amount of the compound onto a weigh boat or into a suitable container.
- Minimize the generation of dust during transfer.<sup>[1]</sup>
- Tightly reseal the container immediately after use.<sup>[1]</sup>
- Post-Handling:
  - Clean any residual powder from the work surface using a damp cloth or by gentle vacuuming.
  - Dispose of any contaminated materials (e.g., weigh boats, gloves) in a designated chemical waste container according to institutional and local regulations.<sup>[1]</sup>
  - Wash hands thoroughly with soap and water after handling is complete.<sup>[1]</sup>

## Visualizations



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Caption: Workflow for the safe handling and storage of **2-Amino-N-isopropylacetamide**.

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